

Nickel dichromate (Cr₂NiO₇) molecular weight and CAS number

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Compound of Interest

Compound Name: Nickel dichromate

Cat. No.: B099472

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Nickel Dichromate (Cr₂NiO₇): A Technical Data Summary

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is paramount. This document provides a concise summary of the key identifiers for **Nickel Dichromate** (Cr₂NiO₇).

Core Chemical Identifiers

The essential chemical and registration data for **Nickel Dichromate** are presented below. This information is critical for substance identification, procurement, and regulatory compliance.

Property	Value
Molecular Formula	Cr ₂ NiO ₇
Molecular Weight	274.68 g/mol [1] [2]
CAS Number	15586-38-6 [1] [2] [3] [4] [5]

The molecular weight is a critical parameter in stoichiometric calculations for chemical reactions, while the CAS (Chemical Abstracts Service) number is a unique identifier used globally to provide an unambiguous way to identify a chemical substance.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

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References

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